

Isostearyl benzoate CAS number and molecular weight

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Compound of Interest

Compound Name: *Isostearyl benzoate*

Cat. No.: *B1624267*

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An In-depth Technical Guide to Isostearyl Benzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isostearyl benzoate is the ester of isostearyl alcohol and benzoic acid. It is a versatile compound predominantly utilized in the cosmetics and personal care industries as an emollient, skin conditioning agent, and hair conditioning agent.[1][2] Its properties as a non-greasy emollient and an effective solvent also suggest its potential as an excipient in topical pharmaceutical formulations.[3][4][5] This guide provides a comprehensive overview of the technical details of **isostearyl benzoate**, including its chemical identity, physicochemical properties, and relevant experimental protocols, tailored for a scientific audience.

Chemical Identity and Properties

Isostearyl benzoate is characterized by the following identifiers and properties.

Property	Value	Reference
CAS Number	34364-24-4	[6]
Molecular Formula	C25H42O2	[6][7]
Molecular Weight	374.6 g/mol	[6][7]
IUPAC Name	16-methylheptadecyl benzoate	[6]
Synonyms	Benzoic acid, isooctadecyl ester; Isooctadecanol, benzoate; FINSOLV SB	[6][7]
Appearance	Clear liquid with practically no odor	[8]
Freezing Point	Approximately -35 °C	[8]
Specific Gravity	0.929	[8]

Experimental Protocols

While specific, detailed experimental protocols for **isostearyl benzoate** in a drug development context are not widely published, the following sections outline general procedures for its synthesis and hydrolysis based on established chemical principles and patent literature.

Synthesis of **Isostearyl Benzoate**

The synthesis of **isostearyl benzoate** is typically achieved through the Fischer esterification of isostearyl alcohol with benzoic acid, using an acid catalyst.

Materials:

- Isostearyl alcohol
- Benzoic acid
- Methane sulfonic acid (or another suitable acid catalyst)
- Nitrogen gas

- Apparatus for heating with stirring and distillation

Procedure:

- In a reaction vessel equipped with a stirrer, heater, and distillation apparatus, combine equimolar amounts of isostearyl alcohol and benzoic acid.
- Add a catalytic amount of methane sulfonic acid.
- Heat the mixture under a nitrogen atmosphere with continuous stirring to approximately 155 °C.
- Maintain this temperature to allow the esterification reaction to proceed and to distill off the water formed during the reaction.
- Continue the reaction until no more water is collected in the distillate.
- After the reaction is complete, the crude **isostearyl benzoate** can be purified by washing and vacuum stripping to remove any unreacted starting materials and the catalyst.[\[8\]](#)

Hydrolysis of **Isostearyl Benzoate**

The hydrolysis of **isostearyl benzoate**, to yield isostearyl alcohol and benzoic acid (or its salt), can be performed under acidic or alkaline conditions. Alkaline hydrolysis is generally preferred as the reaction is irreversible.[\[9\]](#)

Materials:

- **Isostearyl benzoate**
- Sodium hydroxide solution (dilute)
- Reflux apparatus
- Separatory funnel
- Distillation apparatus

- Strong acid (e.g., hydrochloric acid)

Procedure:

- Place the **isostearyl benzoate** in a round-bottom flask and add an excess of a dilute sodium hydroxide solution.
- Heat the mixture under reflux. The ester will be hydrolyzed to isostearyl alcohol and sodium benzoate.
- After the reaction is complete, the isostearyl alcohol can be separated by distillation.
- To isolate the benzoic acid, the remaining aqueous solution containing sodium benzoate is cooled and then acidified with a strong acid, such as dilute hydrochloric acid. This will precipitate the benzoic acid, which can then be collected by filtration.[9]

Analytical Methods

The analysis of formulations containing **isostearyl benzoate** and other benzoate esters can be performed using high-performance liquid chromatography (HPLC).

General HPLC Method for Benzoate Esters:

- Technique: Reversed-phase HPLC is suitable for the separation and quantification of hydrophobic compounds like **isostearyl benzoate**.
- Detector: A UV detector can be used for detection, as the benzoate moiety is chromophoric.
- Challenges: In complex formulations, it is necessary to develop a method that can resolve the **isostearyl benzoate** peak from other components. Advanced techniques like HPLC combined with mass spectrometry (LC-MS) can provide higher selectivity and sensitivity.[10]

Applications in Pharmaceutical Formulations

While primarily used in cosmetics, patents suggest the use of **isostearyl benzoate** in topical pharmaceutical compositions as a solvent and emollient.[3][4][5] Its non-greasy feel and ability to solubilize certain active ingredients make it a potentially valuable excipient in dermatological

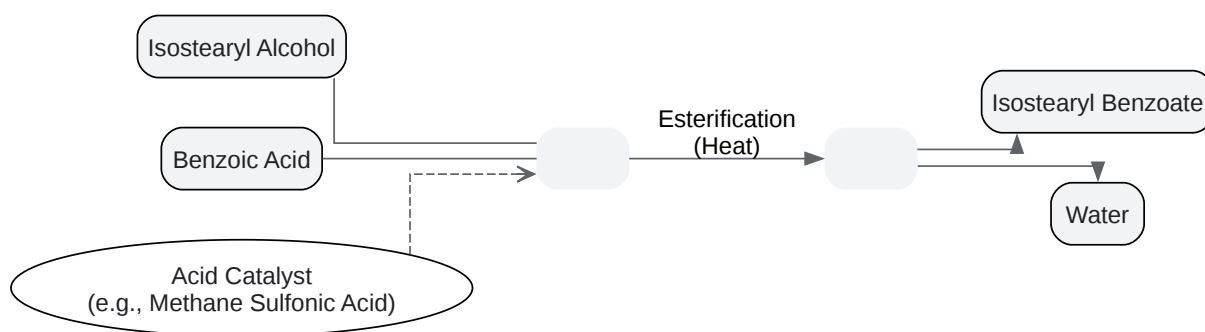
preparations.[8] For instance, it has been cited as a component in antifungal compositions and in formulations for treating skin conditions.[4][11]

Signaling Pathways and Biological Activity

Currently, there is no publicly available scientific literature detailing the interaction of **isostearyl benzoate** with specific biological signaling pathways. Its use in pharmaceutical and cosmetic formulations is based on its physicochemical properties as an excipient rather than on any known pharmacological activity. Safety assessments have indicated that long-chain alkyl benzoates like **isostearyl benzoate** are unlikely to be absorbed into the systemic circulation due to their low water solubility.[12]

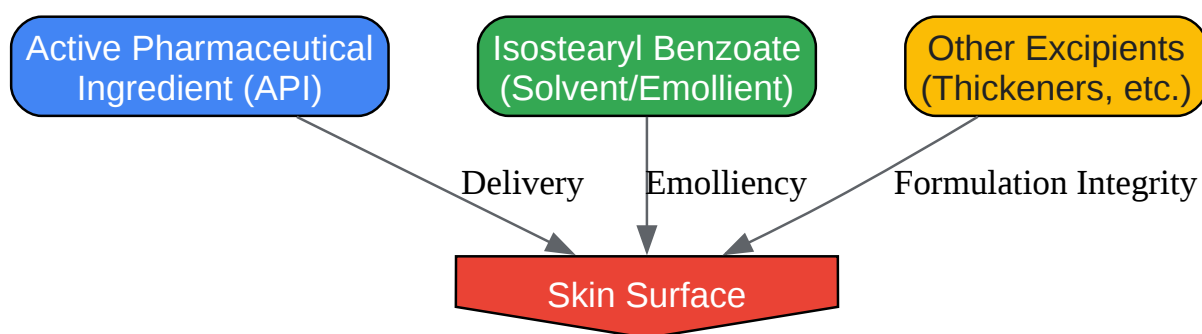
Visualizations

To aid in the understanding of the chemical and functional aspects of **isostearyl benzoate**, the following diagrams are provided.



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Synthesis of **Isostearyl Benzoate**.



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Role as a Carrier in Topical Formulations.

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